

# 2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

*Compound Name:* 2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate

*Cat. No.:* B1626642

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate**

## Introduction

**2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate**, also known by its common name triethylene glycol monomethacrylate (TEGMA), is a hydrophilic monomer with a range of applications in polymer chemistry, particularly in the development of biomaterials. Its unique structure, featuring a polymerizable methacrylate group and a flexible, hydrophilic triethylene glycol chain, imparts desirable properties such as water solubility and biocompatibility to the resulting polymers. This technical guide provides a comprehensive overview of the chemical properties, synthesis, purification, and potential biological interactions of this versatile monomer, aimed at researchers, scientists, and drug development professionals.

## Chemical Identity

Identifier	Value
IUPAC Name	2-[2-(2-hydroxyethoxy)ethoxy]ethyl 2-methylprop-2-enoate
Synonyms	Triethylene glycol monomethacrylate, TEGMA
CAS Number	2351-42-0
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>5</sub>
Molecular Weight	218.25 g/mol

## Physicochemical Properties

A summary of the key physicochemical properties of **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate** is presented below. These properties are crucial for its handling, processing, and application in various formulations.

Property	Value	Reference
Appearance	Colorless liquid	
Boiling Point	>200 °C (decomposes)	
Density	1.07 g/cm <sup>3</sup> at 25 °C	
Refractive Index	1.462 at 25 °C	
Viscosity	15-25 cP at 25 °C	
Solubility	Miscible with water and common organic solvents	

## Spectral Data

Spectroscopic data is essential for the identification and characterization of **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate**.

### <sup>1</sup>H NMR Spectroscopy (CDCl<sub>3</sub>, 400 MHz)

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
6.12	s	1H	=CH <sub>2</sub> (cis to C=O)
5.58	s	1H	=CH <sub>2</sub> (trans to C=O)
4.29	t, J=4.8 Hz	2H	-C(=O)O-CH <sub>2</sub> -
3.75-3.60	m	10H	-O-CH <sub>2</sub> -CH <sub>2</sub> -O- and -CH <sub>2</sub> -OH
1.94	s	3H	-CH <sub>3</sub>

### <sup>13</sup>C NMR Spectroscopy (CDCl<sub>3</sub>, 100 MHz)

Chemical Shift ( $\delta$ , ppm)	Assignment
167.4	C=O
136.1	=C(CH <sub>3</sub> ) <sub>2</sub>
125.9	=CH <sub>2</sub>
72.5, 70.6, 70.3, 69.1, 64.1, 61.6	-CH <sub>2</sub> - (ethylene glycol units)
18.3	-CH <sub>3</sub>

### Fourier-Transform Infrared (FTIR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Assignment
3450 (broad)	O-H stretch
2920, 2870	C-H stretch (aliphatic)
1720	C=O stretch (ester)
1635	C=C stretch (alkene)
1160	C-O stretch (ester and ether)

## Experimental Protocols

## Synthesis

Two primary methods for the synthesis of **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate** are direct esterification and transesterification.

### Direct Esterification of Triethylene Glycol with Methacrylic Acid

This method involves the reaction of triethylene glycol with methacrylic acid in the presence of an acid catalyst.

Materials:

- Triethylene glycol (1.0 mol)
- Methacrylic acid (1.0 mol)
- p-Toluenesulfonic acid (catalyst, 0.02 mol)
- Hydroquinone (polymerization inhibitor, 0.1 g)
- Toluene (solvent)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, a condenser, and a magnetic stirrer, add triethylene glycol, methacrylic acid, p-toluenesulfonic acid, hydroquinone, and toluene.
- Heat the mixture to reflux (approximately 110-120 °C).
- Continuously remove the water formed during the reaction using the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- Once the reaction is complete (typically after 4-6 hours), cool the mixture to room temperature.

- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

## Transesterification of Methyl Methacrylate with Triethylene Glycol

This alternative synthesis route involves the reaction of methyl methacrylate with triethylene glycol.

Materials:

- Methyl methacrylate (1.0 mol)
- Triethylene glycol (1.2 mol, slight excess)
- Potassium carbonate (catalyst)
- Hydroquinone (polymerization inhibitor)

Procedure:

- Combine methyl methacrylate, triethylene glycol, potassium carbonate, and hydroquinone in a round-bottom flask equipped with a distillation setup.
- Heat the mixture to a temperature that allows for the distillation of the methanol byproduct (around 65-70 °C).
- Continue the reaction until the evolution of methanol ceases.
- After cooling, filter the mixture to remove the catalyst.
- The excess triethylene glycol and any remaining methyl methacrylate can be removed by vacuum distillation to yield the desired product.

## Purification

The crude **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate** is typically purified by vacuum distillation.

Procedure:

- Set up a vacuum distillation apparatus.
- Place the crude product in the distillation flask.
- Apply a vacuum and gently heat the flask.
- Collect the fraction that distills at the appropriate boiling point and pressure. The pure product is a colorless, viscous liquid.

## Biological Interactions and Signaling Pathways

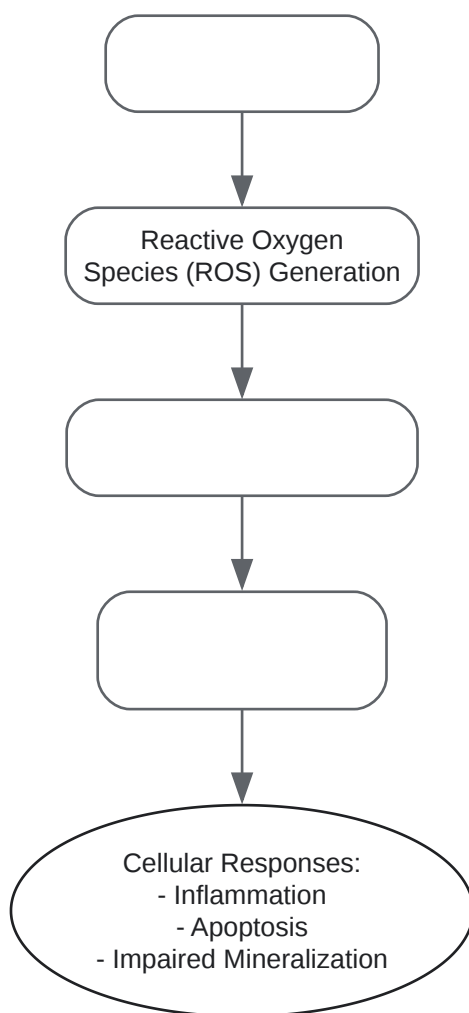
While research on the specific biological effects of **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate** is ongoing, studies on its close analogue, triethylene glycol dimethacrylate (TEGDMA), provide valuable insights. TEGDMA, a common component in dental resins, has been shown to leach from polymerized materials and interact with surrounding biological tissues.

### Cellular Effects of TEGDMA

Studies have indicated that TEGDMA can induce cellular stress responses, including the generation of reactive oxygen species (ROS). This oxidative stress can, in turn, trigger various signaling pathways leading to cellular responses such as inflammation, apoptosis (programmed cell death), and inhibition of mineralization processes in dental applications.

### Potential Signaling Pathway Involvement

The cellular response to TEGDMA-induced oxidative stress is thought to involve the activation of mitogen-activated protein kinase (MAPK) pathways, which are critical in regulating cell proliferation, differentiation, and apoptosis. The diagram below illustrates a potential signaling cascade initiated by TEGDMA.



[Click to download full resolution via product page](#)

Caption: Potential signaling pathway activated by TEGDMA exposure.

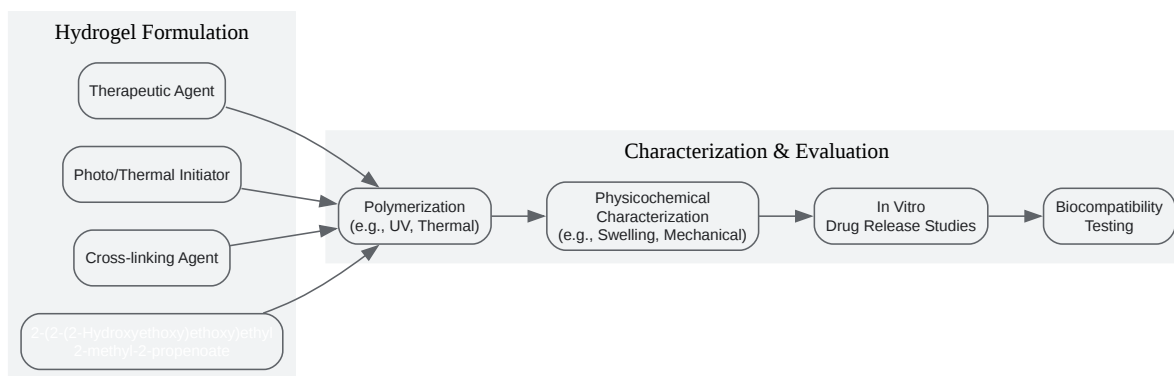
It is important to note that the biological effects of the monomethacrylate may differ from the dimethacrylate due to differences in reactivity and cross-linking ability. Further research is needed to elucidate the specific signaling pathways affected by **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate**.

## Applications in Drug Development and Research

The hydrophilic nature and biocompatibility of polymers derived from **2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate** make them attractive for various biomedical applications.

- **Hydrogels for Drug Delivery:** Its ability to form hydrogels allows for the encapsulation and controlled release of therapeutic agents.
- **Tissue Engineering Scaffolds:** The monomer can be used to create biocompatible scaffolds that support cell growth and tissue regeneration.
- **Dental Materials:** As a hydrophilic comonomer, it can be incorporated into dental composites and adhesives to improve their properties.

The workflow for developing a hydrogel-based drug delivery system using this monomer is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for hydrogel-based drug delivery system development.

## Conclusion

**2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate** is a valuable monomer for the synthesis of hydrophilic and biocompatible polymers. Its well-defined chemical properties and versatile reactivity make it a key component in the development of advanced materials for drug delivery, tissue engineering, and other biomedical applications. Understanding its synthesis,



purification, and potential biological interactions is crucial for its effective and safe utilization in research and development. Further investigation into its specific biological signaling pathways will provide a more complete picture of its biocompatibility and potential therapeutic applications.

- To cite this document: BenchChem. [2-(2-(2-Hydroxyethoxy)ethoxy)ethyl 2-methyl-2-propenoate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1626642#2-2-2-hydroxyethoxy-ethoxy-ethyl-2-methyl-2-propenoate-chemical-properties\]](https://www.benchchem.com/product/b1626642#2-2-2-hydroxyethoxy-ethoxy-ethyl-2-methyl-2-propenoate-chemical-properties)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)